

Technical Guide: Storage and Handling of 4-Methoxy-2,3,5-trimethylpyridine

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Compound of Interest

Compound Name: 4-Methoxy-2,3,5-trimethylpyridine

Cat. No.: B021643

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide on the proper storage and handling of **4-Methoxy-2,3,5-trimethylpyridine** (CAS No. 109371-19-9), a key reagent in pharmaceutical synthesis. Adherence to these guidelines is crucial for maintaining the chemical's integrity and ensuring laboratory safety.

Chemical and Physical Properties

Proper storage conditions are dictated by the inherent physical and chemical properties of a substance. The following table summarizes the key quantitative data for **4-Methoxy-2,3,5-trimethylpyridine**.

Property	Value	Citations
Molecular Formula	C ₉ H ₁₃ NO	[1][2]
Molecular Weight	151.21 g/mol	[2]
Appearance	Colorless liquid; may also be a solid or powder	[1]
Boiling Point	227.2°C at 760 mmHg	[1]
Flash Point	82.6°C	[1]
Density	0.972 g/cm ³	[1]
Vapor Pressure	0.118 mmHg at 25°C	[1]
Solubility	Slightly soluble in water	[3]

Recommended Storage Conditions

To ensure the stability and longevity of **4-Methoxy-2,3,5-trimethylpyridine**, the following storage conditions are recommended. These are based on guidelines for pyridine derivatives and related compounds.

- Temperature: Store in a cool, dry place.[4][5] Many suppliers recommend ambient room temperature.[3]
- Atmosphere: Keep the container tightly closed to prevent atmospheric moisture contamination and oxidation.[3][5][6][7]
- Ventilation: The storage area must be well-ventilated.[4][5][6][8][9] Do not store in pits, basements, or other areas where vapors could be trapped.[10]
- Ignition Sources: Keep away from heat, sparks, open flames, and other sources of ignition. [4][6][8][9][10] The compound has a flash point of 82.6°C, and related pyridine compounds are considered flammable.[1]
- Container: Store in the original, tightly sealed container.[6][10] Ensure containers are made of compatible materials such as glass or high-density polyethylene.[4] Protect containers

from physical damage and inspect regularly for leaks.[10]

- Security: Store in a locked cabinet or an area accessible only to authorized and qualified personnel.[3]

Experimental Protocols: Safe Handling Procedures

Safe handling is a prerequisite for proper storage. The following protocols should be strictly followed when working with **4-Methoxy-2,3,5-trimethylpyridine**.

3.1 Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[3][4][11]
- Hand Protection: Wear appropriate chemical-resistant gloves, such as nitrile gloves.[4]
- Skin and Body Protection: Wear a lab coat or flame-retardant antistatic protective clothing.[4]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[4][5][7] If vapors or aerosols are generated, respiratory protection is required.

3.2 General Handling

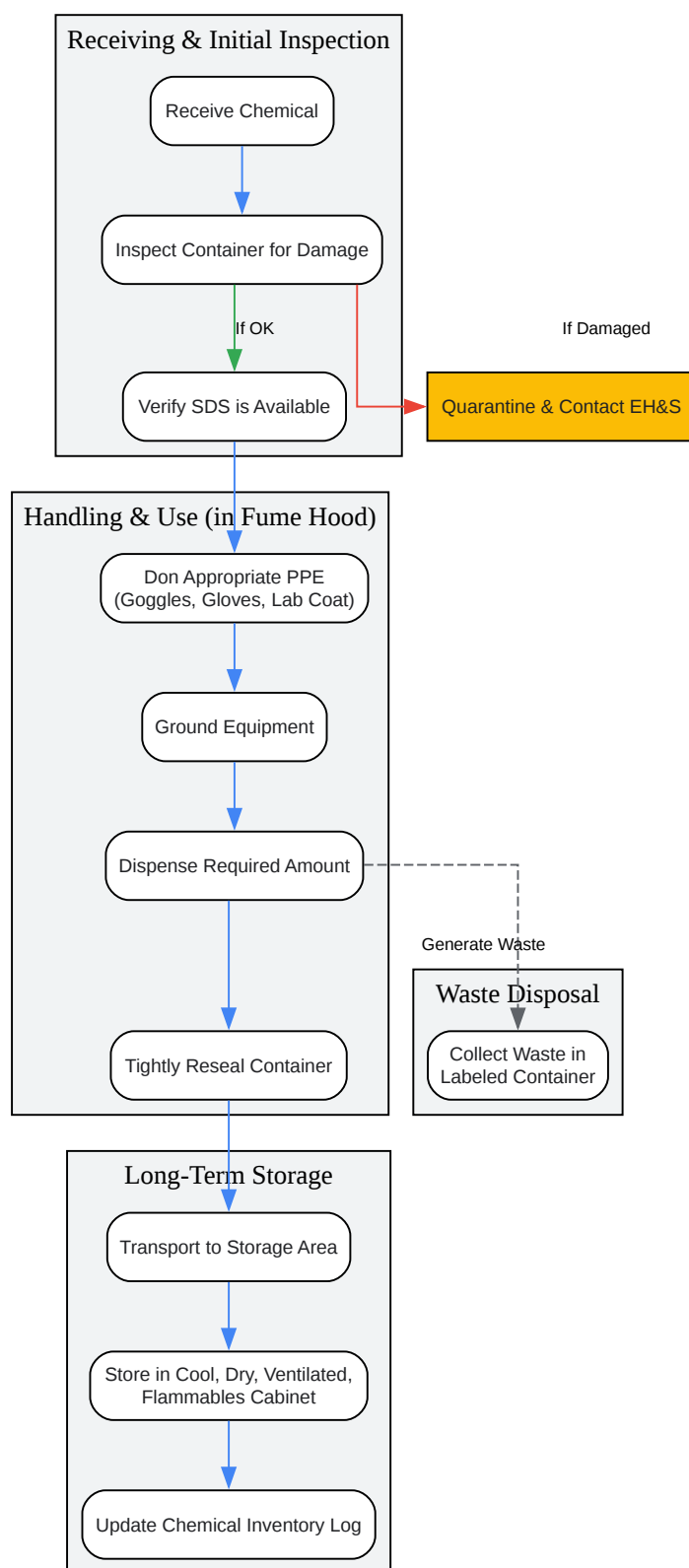
- Avoid contact with skin, eyes, and clothing.[5][6]
- Do not breathe vapors or mists.[5][6]
- Wash hands and face thoroughly after handling the substance.[10][11]
- Ensure all equipment used when handling the product is properly grounded to prevent static discharge.[6][9][10][12]
- Use non-sparking tools.[5][6][9][10]
- Do not eat, drink, or smoke in the work area.[3][10]

3.3 Spill Response

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material like sand, vermiculite, or silica gel to contain the spill.^[4]
- Collect: Carefully collect the absorbed material into a suitable, closed container for disposal.^[5]
- Clean: Clean the spill area thoroughly.
- Disposal: Dispose of the waste material in accordance with all applicable federal, state, and local regulations.^[4]

Visualization of Workflow

The following diagram illustrates the logical workflow for the safe receipt, handling, and storage of **4-Methoxy-2,3,5-trimethylpyridine** in a research environment.



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Caption: Logical workflow for safe handling of **4-Methoxy-2,3,5-trimethylpyridine**.

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